

An In-depth Technical Guide to Bis(4-allyloxyphenyl)sulfone

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Compound of Interest

Compound Name: *Bis(4-allyloxyphenyl)sulfone*

Cat. No.: *B1331198*

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identifiers

Identifier	Value
CAS Number	41481-63-4
IUPAC Name	1-(allyloxy)-4-[4-(allyloxy)phenyl]sulfonylbenzene
Molecular Formula	C ₁₈ H ₁₈ O ₄ S
Molecular Weight	330.4 g/mol

Physicochemical Properties

Property	Value	Reference
Melting Point	143-144 °C	[1]
Appearance	White to off-white solid/crystals	[1][2]

Synthesis and Experimental Protocols

Bis(4-allyloxyphenyl)sulfone is primarily synthesized through the etherification of 4,4'-sulfonyldiphenol (Bisphenol S). A general experimental protocol is detailed below, based on

typical etherification reactions of phenols.

Synthesis of Bis(4-allyloxyphenyl)sulfone from Bisphenol S

Materials:

- 4,4'-Sulfonyldiphenol (Bisphenol S)
- Allyl bromide
- Potassium carbonate (or another suitable base)
- Acetone (or another suitable solvent)

Procedure:

- To a solution of 4,4'-sulfonyldiphenol in acetone, an excess of potassium carbonate is added.
- The mixture is stirred vigorously, and allyl bromide is added dropwise at room temperature.
- The reaction mixture is then heated to reflux and maintained at this temperature for several hours until the reaction is complete (monitoring can be done by Thin Layer Chromatography).
- After completion, the reaction mixture is cooled to room temperature, and the inorganic salts are filtered off.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- The crude product is then purified by recrystallization from a suitable solvent (e.g., ethanol or methanol) to obtain pure **Bis(4-allyloxyphenyl)sulfone** crystals.[\[1\]](#)

A patent describes a similar synthesis using toluene as the solvent and trioctylmethylammonium chloride as a phase transfer catalyst, reacting at 50-60°C for 15 hours.

[\[1\]](#)

Applications in Polymer Science

Bis(4-allyloxyphenyl)sulfone is a key monomer in the synthesis of advanced polymers due to its bifunctional nature, containing two reactive allyl groups.[\[2\]](#)

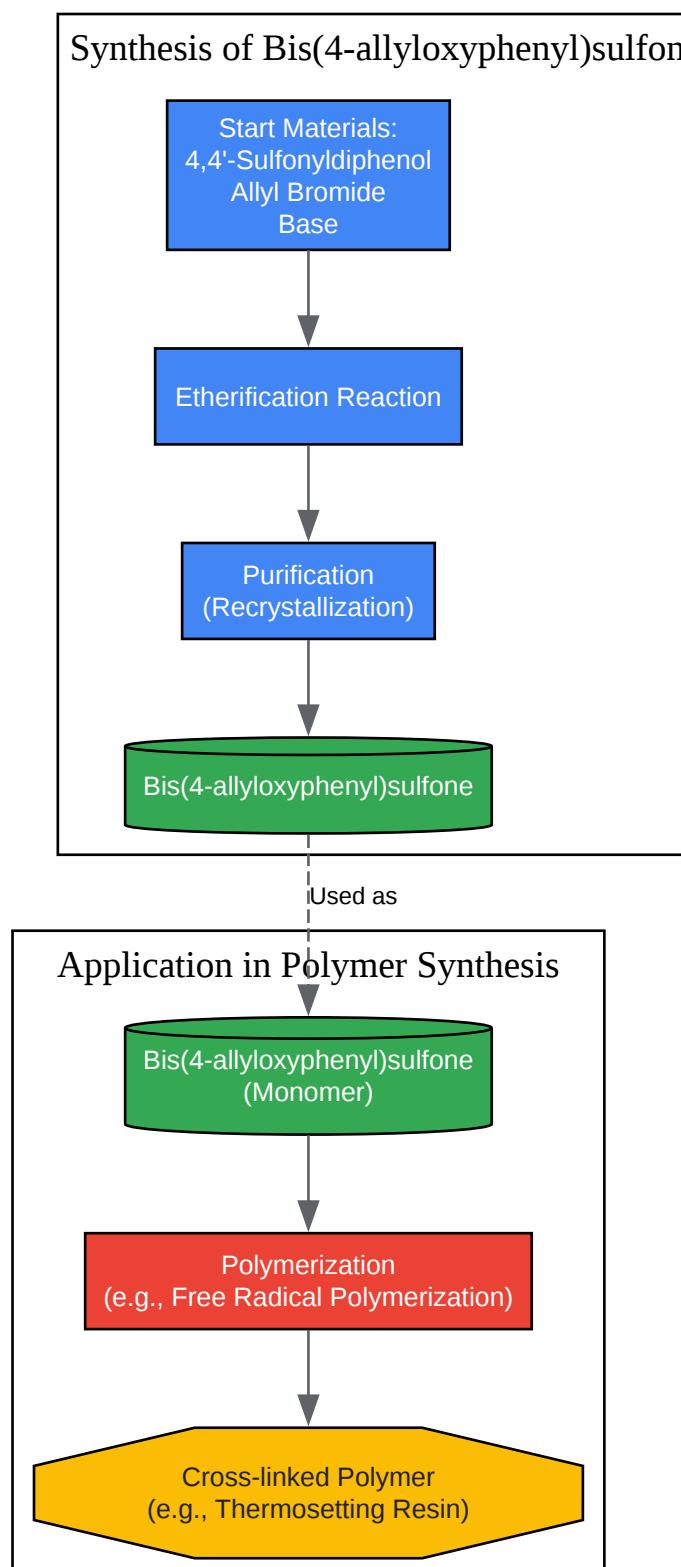
Role as a Monomer in Polymerization

Its primary application lies in its role as a bifunctional monomer in organic synthesis and as an initiator in polymerization processes.[\[2\]](#) These characteristics make it valuable for producing high-performance materials such as:

- Advanced Polymers: The allyl groups can undergo polymerization to form cross-linked networks, leading to thermosetting resins with high thermal stability and mechanical strength.
- Resins and Coatings: Its integration into polymer backbones can enhance the properties of resins and coatings.[\[2\]](#)
- Polyether Sulfones: It can be used as a starting material for the synthesis of other functional polymers. For example, a rearrangement reaction can convert it to Bis(3-allyl-4-hydroxyphenyl)sulfone, which is a monomer used in producing materials like epoxy resins and polyether sulfones.[\[1\]](#)

Logical Workflow: Synthesis and Polymerization

The following diagram illustrates the general workflow from the synthesis of **Bis(4-allyloxyphenyl)sulfone** to its application in polymerization.

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Caption: Workflow for the synthesis of **Bis(4-allyloxyphenyl)sulfone** and its subsequent use in polymerization.

Signaling Pathways

Currently, there is no scientific literature available that describes the involvement of **Bis(4-allyloxyphenyl)sulfone** in biological signaling pathways. Its primary applications are in materials science and polymer chemistry, and it is not designed for pharmacological activity. Research on its biotoxicity is not extensive, though related compounds like Bis(3-allyl-4-hydroxyphenyl)sulfone have been noted for potential biotoxic effects.^[3] Professionals in drug development should be aware of the general toxicological concerns associated with sulfone-containing aromatic compounds and handle them with appropriate safety measures.

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References

- 1. GB2154236A - Bis (3-allyl 4-hydroxyphenyl) sulfone - Google Patents [patents.google.com]
- 2. 4,4'-Sulfonylbis((allyloxy)benzene): A Key Ingredient for Modern Polymerization [univook.com]
- 3. Bis(3-allyl-4-hydroxyphenyl)sulfone - Career Henan Chemical Co. [coreychem.com]
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